

# Technical Support Center: Catalyst Poisoning in Maleic Anhydride Production

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## Compound of Interest

Compound Name: *Angelic Anhydride*

Cat. No.: *B592597*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with catalyst poisoning during the synthesis of maleic anhydride, primarily focusing on the industry-standard Vanadium Phosphorus Oxide (VPO) catalysts used in the selective oxidation of n-butane.

## Troubleshooting Guides

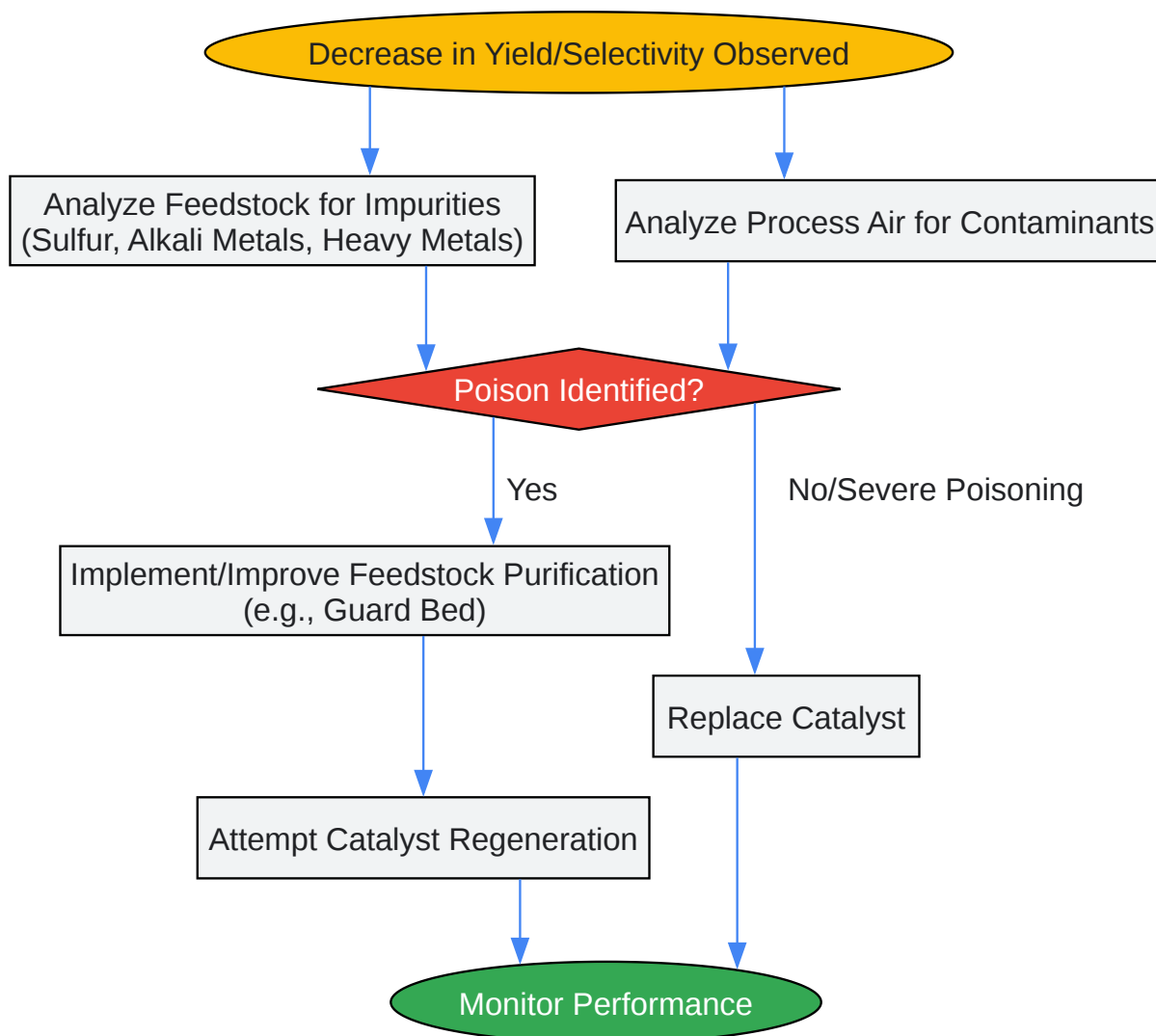
This section provides solutions to common problems observed during maleic anhydride synthesis that may be indicative of catalyst poisoning.

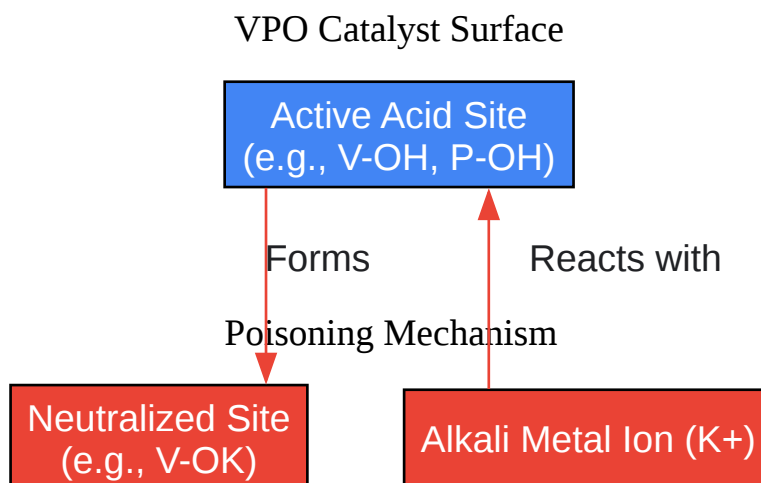
### Issue 1: Gradual Decrease in Maleic Anhydride Yield and Selectivity

**Question:** My reactor has been operating for several weeks, and I've observed a steady decline in both the conversion of n-butane and the selectivity towards maleic anhydride. What could be the cause?

**Answer:** A gradual decline in catalyst performance is a classic symptom of poisoning, where impurities in the feedstock or air slowly accumulate on the active sites of the VPO catalyst. The most common culprits are sulfur compounds, alkali metals, and heavy metals.

**Troubleshooting Workflow:**





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